

Solubility Profile of (4-ethynylphenyl)methanol: A Technical Guide

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Compound of Interest		
Compound Name:	(4-ethynylphenyl)methanol	
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This technical guide provides a comprehensive overview of the solubility characteristics of **(4-ethynylphenyl)methanol**, a versatile building block in pharmaceutical and materials science. Due to the limited availability of precise quantitative solubility data in public literature, this document combines theoretical considerations, and qualitative descriptions, with solubility data from structurally analogous compounds to offer a reliable estimation of its behavior in common laboratory solvents.

Core Concepts: Molecular Structure and Polarity

(4-ethynylphenyl)methanol (C_9H_8O) possesses a bifunctional chemical structure that dictates its solubility. The molecule incorporates a polar hydroxyl (-OH) group, capable of forming hydrogen bonds, and a larger, nonpolar ethynylphenyl group. This amphiphilic nature suggests a nuanced solubility profile, with potential for miscibility in a range of solvents depending on their polarity. The terminal alkyne group also contributes to its chemical reactivity and potential for specific solvent interactions.

Estimated Solubility of (4-ethynylphenyl)methanol

The following table summarizes the estimated solubility of **(4-ethynylphenyl)methanol** in a variety of common laboratory solvents, categorized by their polarity. The estimations are derived from the known solubility of benzyl alcohol and phenylacetylene, which represent the two key structural components of the target molecule.



Solvent Classification	Solvent	Polarity Index (P')	Estimated Solubility of (4- ethynylphenyl) methanol	Rationale for Estimation
Polar Protic	Water	10.2	Low	The polar hydroxyl group allows for some water solubility through hydrogen bonding, similar to benzyl alcohol's moderate solubility (approx. 4 g/100 mL)[1][2]. However, the large, nonpolar ethynylphenyl group, akin to the insoluble phenylacetylene[3][4][5], significantly reduces aqueous solubility.
Methanol	5.1	High	The alcohol group of methanol can act as both a hydrogen bond donor and acceptor, effectively	



			solvating the hydroxyl group of (4-ethynylphenyl)m ethanol. The small alkyl chain of methanol does not significantly hinder interaction with the nonpolar part of the molecule.	
Ethanol	4.3	High	Similar to methanol, ethanol is an excellent solvent for both benzyl alcohol and phenylacetylene, indicating good solvation of both the polar and nonpolar moieties of (4-ethynylphenyl)m ethanol[1][6].	
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	7.2	High	DMSO is a strong hydrogen bond acceptor and has a high dielectric constant, making it an excellent solvent for a wide range of organic compounds,



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				including those with polar functional groups.
Acetonitrile	5.8	Moderate to High	Acetonitrile is a polar aprotic solvent capable of dissolving a wide range of compounds. It is expected to effectively solvate (4-ethynylphenyl)m ethanol.	
Acetone	5.1	High	Acetone is a versatile solvent that is miscible with both water and many organic solvents. It is known to dissolve both benzyl alcohol and phenylacetylene, suggesting high solubility for (4-ethynylphenyl)m ethanol[1][3][6].	
Tetrahydrofuran (THF)	4.0	High	THF is a less polar ether that is a good solvent for many organic compounds. It is expected to	_



			readily dissolve (4- ethynylphenyl)m ethanol.	
Ethyl Acetate	4.4	Moderate to High	Ethyl acetate is a moderately polar solvent that is a good solvent for many organic compounds.	
Nonpolar	Dichloromethane (DCM)	3.1	High	As a halogenated solvent, DCM is effective at dissolving a wide range of organic compounds with varying polarities.
Toluene	2.4	Moderate to High	The aromatic nature of toluene will favorably interact with the phenyl ring of (4-ethynylphenyl)m ethanol, while its low polarity will accommodate the nonpolar ethynyl group.	
Diethyl Ether	2.8	High	Diethyl ether is a common solvent for organic compounds and is known to be	-



			miscible with
			both benzyl
			alcohol and
			phenylacetylene[
			1][2][6].
			While the
			nonpolar nature
			of hexane will
		Low to Moderate	interact favorably
			with the
Hexane	0.1		ethynylphenyl
nexalle 0.1	0.1		group, it is a poor
			solvent for the
			polar hydroxyl
			group, likely
			resulting in
			limited solubility.

Experimental Protocol for Solubility Determination

For precise quantification of **(4-ethynylphenyl)methanol** solubility, the following experimental protocol, based on the isothermal shake-flask method, is recommended.

- 1. Materials and Equipment:
- **(4-ethynylphenyl)methanol** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Constant temperature incubator/shaker or water bath
- Syringe filters (e.g., 0.45 μm PTFE)



- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18)
 and detector (e.g., UV-Vis) or Gas Chromatography (GC) system.
- · Volumetric flasks and pipettes

2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of (4-ethynylphenyl)methanol to a series of vials, each containing a known volume of a different solvent. The excess solid should be clearly visible.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed syringe.
 - Immediately filter the solution through a syringe filter into a pre-weighed volumetric flask.
 This step is crucial to remove any undissolved solid particles.
 - Record the exact volume of the filtrate.
- Quantification:
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method (HPLC or GC).



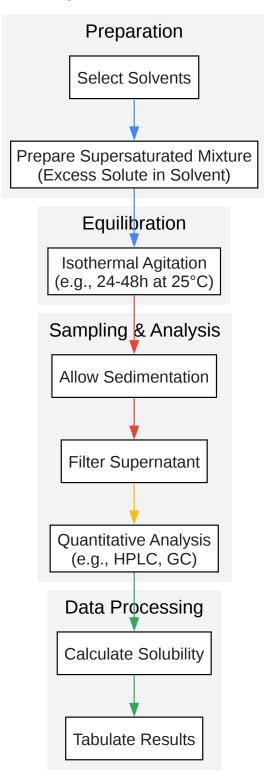
- Prepare a series of standard solutions of (4-ethynylphenyl)methanol of known concentrations.
- Analyze the standard solutions and the diluted sample solution using the chosen analytical method.
- Construct a calibration curve from the standard solutions.
- Determine the concentration of (4-ethynylphenyl)methanol in the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of (4-ethynylphenyl)methanol in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualizing the Workflow

The following diagrams illustrate the logical workflow for assessing the solubility of **(4-ethynylphenyl)methanol**.



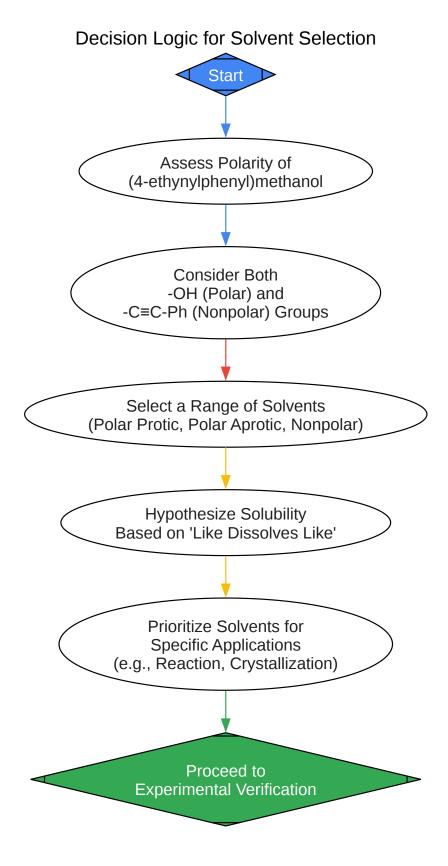
Solubility Assessment Workflow



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Caption: A flowchart of the experimental workflow for determining solubility.





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Caption: A logical diagram for the solvent selection process.



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